

Personal protective equipment for handling 4-Carboxy-3-chlorophenylboronic acid

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Compound of Interest

Compound Name: 4-Carboxy-3-chlorophenylboronic acid

Cat. No.: B140556

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Essential Safety and Handling Guide for 4-Carboxy-3-chlorophenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Carboxy-3-chlorophenylboronic acid** (CAS No. 136496-72-5). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. The following information is synthesized from safety data sheets of closely related compounds and general laboratory safety standards.

Hazard Identification and Personal Protective Equipment (PPE)

4-Carboxy-3-chlorophenylboronic acid is an organic compound that, like similar boronic acids, should be handled as a potential irritant and harmful substance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is crucial to use appropriate personal protective equipment to prevent exposure.

Table 1: Personal Protective Equipment for Handling **4-Carboxy-3-chlorophenylboronic acid**

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields. A face shield should be worn in addition to goggles when there is a significant risk of splashing. [5] [6] [7]	To protect eyes from dust particles and accidental splashes which can cause serious irritation. [2] [3] [4]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber). Double gloving is recommended for extended handling. [8]	To prevent skin contact, which may cause irritation. [1] [2] [4]
Body Protection	A laboratory coat is mandatory. For tasks with a higher risk of exposure, a chemical-resistant apron over the lab coat is advised. [6] [9]	To protect skin from accidental spills and contamination of personal clothing.
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is required. [6] [9]	To prevent inhalation of dust, which may cause respiratory tract irritation. [1] [2] [3] [4]

Operational Plan for Safe Handling

A systematic approach to handling **4-Carboxy-3-chlorophenylboronic acid** is essential to minimize exposure and prevent contamination.

Step 1: Preparation and Engineering Controls

- Work Area: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.

- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible.
- Gather Materials: Before starting, ensure all necessary PPE, handling equipment (spatulas, weighing paper), and waste containers are within reach inside the fume hood.

Step 2: Handling the Compound

- Personal Hygiene: Wash hands thoroughly with soap and water before donning and after removing gloves. Do not eat, drink, or smoke in the laboratory.
- Donning PPE: Put on all required PPE as specified in Table 1 before handling the chemical.
- Dispensing: As **4-Carboxy-3-chlorophenylboronic acid** is a solid, handle it carefully to avoid generating dust.^[2] Use a spatula for transferring the powder.
- Storage: Keep the container tightly closed when not in use.^[2] Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.^{[2][10]}
^[11]

Step 3: Post-Handling Procedures

- Decontamination: Clean the work surface and any equipment used with an appropriate solvent and then with soap and water.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after completing the work.

Disposal Plan

All waste generated from handling **4-Carboxy-3-chlorophenylboronic acid** must be treated as hazardous waste.

Waste Segregation and Collection:

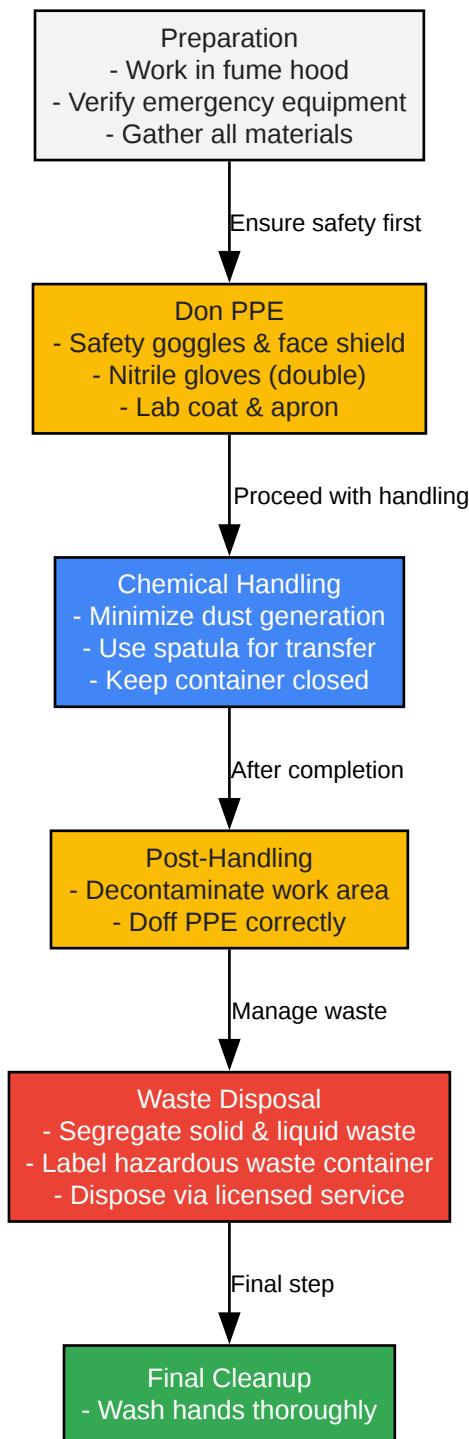
- Solid Waste: Place any contaminated disposable PPE (gloves, etc.), weighing paper, and residual chemical into a clearly labeled hazardous waste container. This container should be designated for chlorinated organic waste.
- Empty Containers: Triple-rinse empty containers with a suitable solvent (e.g., ethanol or methanol). The rinsate should be collected and disposed of as hazardous liquid waste. Once decontaminated, the container can be disposed of according to institutional guidelines.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Carboxy-3-chlorophenylboronic acid**".

Disposal Method:

- Incineration: The preferred method for the disposal of chlorinated organic compounds is high-temperature incineration in a facility equipped with flue gas scrubbing to remove acidic gases like hydrogen chloride.[12]
- Licensed Waste Disposal Service: All hazardous waste must be disposed of through a licensed and approved hazardous waste disposal company, following all local, state, and federal regulations.[1] Never dispose of this chemical down the drain or in the regular trash. [13]

Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4-Carboxy-3-chlorophenylboronic acid**, from preparation to disposal.



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Caption: Workflow for the safe handling of **4-Carboxy-3-chlorophenylboronic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Carboxy-3-chlorophenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b140556#personal-protective-equipment-for-handling-4-carboxy-3-chlorophenylboronic-acid>

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